Laboratory Safety & Disposal Guide: rac 7-Hydroxy Efavirenz

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Compound of Interest	
Compound Name:	*rac 7-Hydroxy Efavirenz*
CAS No.:	*205754-50-3*
Cat. No.:	*B023507*

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Executive Summary: Immediate Action Plan

rac 7-Hydroxy Efavirenz (a primary metabolite of the NNRTI Efavirenz) is a halogenated, lipophilic, bioactive compound. It poses significant risks regarding reproductive toxicity and aquatic persistence.[1][2]

- Core Directive:INCINERATION ONLY. Under no circumstances should this compound be discharged into municipal wastewater or sinks.
- Waste Classification: Segregate as Halogenated Organic Waste (due to Chlorine and Fluorine substituents) or Hazardous Pharmaceutical Waste.
- Immediate Hazard: Suspected teratogen (H360) and very toxic to aquatic life with long-lasting effects (H410).[1][2]

Hazard Characterization & Risk Assessment

To ensure safety, we must understand the causality behind the disposal protocols. Treating this substance as generic "chemical waste" is insufficient due to its biological persistence.

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The "Why" Behind the Protocol

Feature	Property	Operational Implication
Stereochemistry	Racemic (rac)	While biological potency may vary between enantiomers, chemical disposal properties (solubility, halogen content) are identical. Treat the mixture with the highest containment level of the active enantiomer.
Molecular Structure	Halogenated (Cl, F3)	Must be incinerated at high temperatures (>1100°C) with flue gas scrubbing to prevent the formation of dioxins or hydrofluoric acid. Do not mix with non-halogenated solvents if cost-segregation is active in your facility.
Bioactivity	Repro Toxin (Cat 1B)	Zero-skin-contact policy. Dust inhalation or dermal absorption can pose reproductive risks. Double-gloving and HEPA filtration are mandatory.
Environmental	Aquatic Toxicity (H410)	Strict "No Drain" Rule. The compound resists standard hydrolysis in water treatment plants, leading to bioaccumulation in aquatic ecosystems.

Operational Disposal Protocol (Step-by-Step)

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 minimum; P100/HEPA respirator recommended for handling powders outside a fume hood.

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- Dermal: Double nitrile gloves (0.11 mm min thickness). Outer gloves should be changed immediately upon splash contact.
- Ocular: Chemical splash goggles.

Waste Segregation Workflows

A. Solid Waste (Pure Compound, Spilled Powder, Contaminated Solids)

- Containment: Place the substance or contaminated wipes/weigh boats into a clear polyethylene bag (primary containment).
- Seal: Twist and tape the bag shut.
- Secondary Containment: Place the sealed bag into a rigid, wide-mouth high-density polyethylene (HDPE) container (e.g., a white waste drum or jar).
- Labeling: Affix a hazardous waste label.
  - Constituents: "**rac 7-Hydroxy Efavirenz**, Solid Debris."
  - Hazard Checkbox: Toxic, Environmental Hazard.

B. Liquid Waste (Mother Liquors, HPLC Effluent)

- Solvent Compatibility: Ensure the carrier solvent is compatible. 7-Hydroxy Efavirenz is lipophilic.
- Segregation: Pour into the Halogenated Organic Solvent carboy.
  - Crucial: Do not mix with strong oxidizers (e.g., Nitric Acid) to avoid uncontrolled exothermic reactions, although the compound itself is relatively stable.
- Labeling: List "7-Hydroxy Efavirenz" as a trace contaminant (<1%) on the carboy tag.

Decontamination of Surfaces (The "Solubility Rule")

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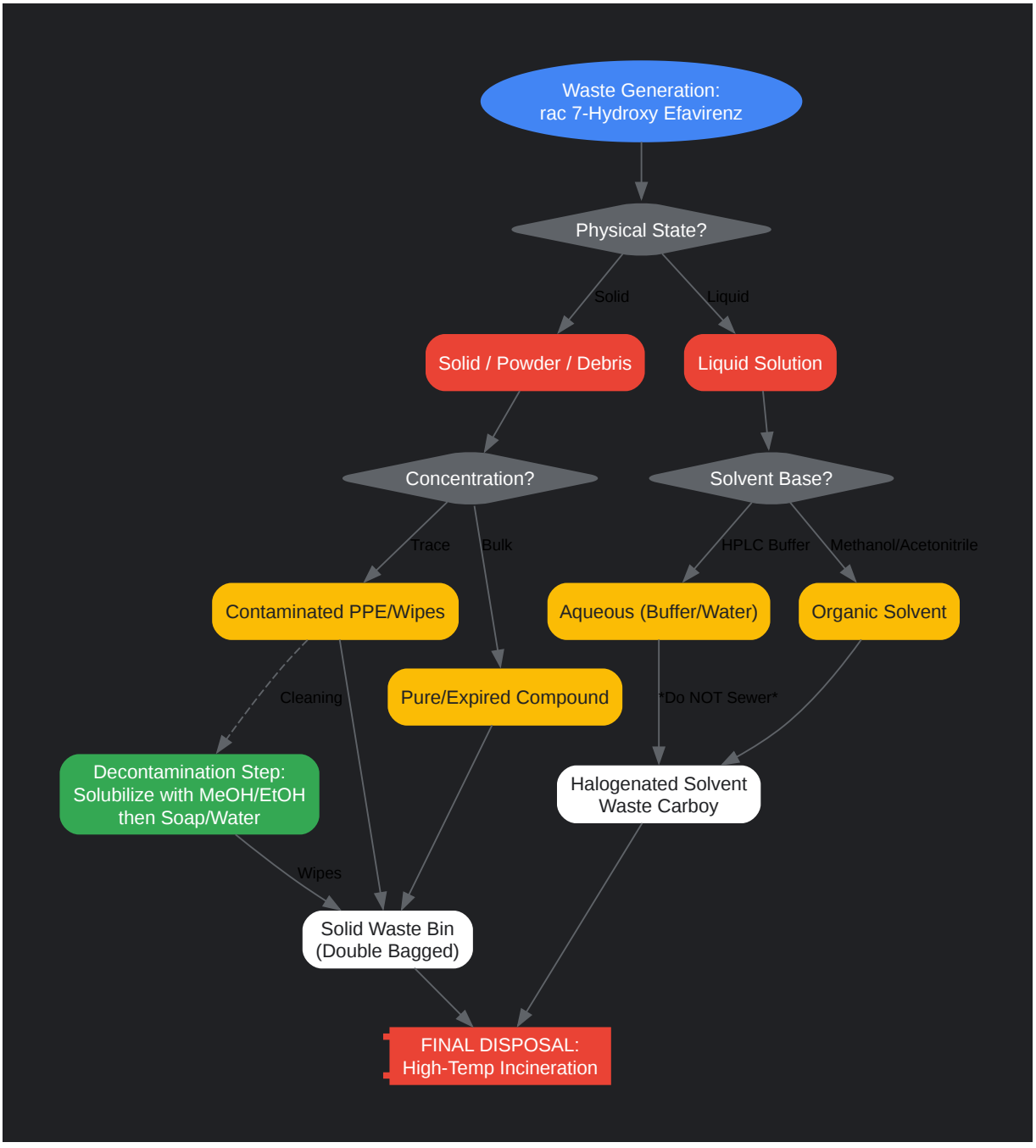
Water alone will not effectively clean surfaces contaminated with this compound due to its lipophilicity.

- Solubilize: Spray the contaminated area with Methanol or Ethanol (solvents in which Efavirenz metabolites are highly soluble).
- Wipe: Absorb the solvent with a paper towel. Dispose of this towel as Solid Hazardous Waste (see 2.2.A).
- Clean: Wash the area with a surfactant solution (soap and water) to remove residual film.

Decision Logic & Workflow Visualization

The following diagram illustrates the critical decision points for segregating **rac 7-Hydroxy Efavirenz** waste streams to ensure compliance and safety.

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Caption: Segregation logic for **rac 7-Hydroxy Efavirenz**. Note that even aqueous waste must be collected for incineration due to aquatic toxicity.

Regulatory Compliance & Grounding

US EPA / RCRA Classification

While **rac 7-Hydroxy Efavirenz** is not explicitly "P-listed" or "U-listed" by name in 40 CFR 261.33, it falls under strict management standards due to its characteristics:

- Pharmaceutical Waste Rule (Subpart P): If generated in a healthcare setting, it is subject to 40 CFR Part 266 Subpart P, which explicitly prohibits sewering hazardous pharmaceutical waste [1].
- Characteristic Waste: In a research laboratory, if the waste formulation contains halogenated solvents (e.g., Dichloromethane, Chloroform) or ignitable solvents (Methanol), it carries the corresponding RCRA codes (e.g., F002, D001) [2].
- Generator Knowledge: As a researcher, you are required to apply "Generator Knowledge" regarding the toxicity (H360, H410) to classify it as Non-RCRA Regulated Hazardous Waste if no other codes apply, ensuring it is incinerated rather than landfilled.

Transport & Labeling (DOT)

When handing off to your waste contractor:

- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (7-Hydroxy Efavirenz).
- UN Number: UN 3077 (Solid) or UN 3082 (Liquid).
- Class: 9 (Miscellaneous Dangerous Goods).[3]
- Packing Group: III.

References

- US Environmental Protection Agency (EPA).Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Federal Register.[4] 2019.

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[Link]

- US Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. 40 CFR Part 261.[5] [Link]
- PubChem.Efavirenz (Parent Compound) Safety Data Sheet (GHS Hazards). National Library of Medicine. [Link]
- Occupational Safety and Health Administration (OSHA).Hazardous Waste Operations and Emergency Response (HAZWOPER). 29 CFR 1910.120. [Link]

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